

Application Notes and Protocols for Iodophthalein in Gallbladder Imaging

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Compound of Interest

Compound Name: Iodophthalein

Cat. No.: B7799380

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Introduction

Iodophthalein, specifically the disodium salt of tetraiodophenolphthalein, represents a landmark in the history of medical imaging. Its development in the 1920s by Drs. Evarts Graham and Warren Cole led to the first successful visualization of the gallbladder, a procedure known as cholecystography.[1][2][3] This technique, often referred to as the Graham-Cole test, was the primary method for diagnosing gallbladder diseases, such as gallstones, for several decades.[1][4] While largely superseded by modern imaging modalities like ultrasound and magnetic resonance cholangiopancreatography (MRCP), the principles of its application laid the groundwork for the development of future contrast agents.[2][5][6] These notes provide a detailed overview of the historical protocol for using **iodophthalein** in gallbladder imaging, intended for researchers, scientists, and drug development professionals interested in the history and fundamentals of contrast agent development.

Physiological Principle

The use of **iodophthalein** for cholecystography is based on the physiological process of hepatic uptake and biliary excretion.[7][8] After administration, the compound is absorbed into the bloodstream, taken up by the liver, and then excreted into the bile. The gallbladder concentrates the bile, and therefore the **iodophthalein**, making it opaque to X-rays and allowing for visualization of the gallbladder's structure and any potential filling defects, such as radiolucent gallstones.[2][3]

Quantitative Data Summary

The following table summarizes the typical dosage and imaging parameters for cholecystography using **iodophthalein** and similar early contrast agents. It is important to note that these are based on historical accounts and are not reflective of current medical practice.

Parameter	Value	Notes
Contrast Agent	Sodium tetraiodophenolphthalein	Also referred to as Iodophthalein.[1]
Administration Route	Oral or Intravenous	Oral administration became more common.[1][7]
Oral Dosage	3.0 - 4.0 grams	Typically administered in capsules or as a freshly prepared solution.
Intravenous Dosage	Up to 4.0 grams	Had to be injected very slowly.
Time to Imaging	12 - 18 hours post-administration	Allowed for absorption and concentration in the gallbladder.
Imaging Modality	Abdominal X-ray (Radiography)	The primary method for visualization.[7]

Experimental Protocols

The following are reconstructed protocols for oral and intravenous cholecystography based on historical descriptions.

Protocol 1: Oral Cholecystography

- Patient Preparation:
 - The evening prior to the administration of the contrast agent, the patient consumes a fat-free meal.

- Following the meal, the patient ingests the prescribed dose of **iodophthalein** (typically 3-4 grams) in capsule form or as a freshly prepared solution.
- The patient then fasts until the imaging procedure is complete. Water is permitted.
- Imaging Procedure:
 - Approximately 12-14 hours after ingestion of the **iodophthalein**, an initial series of abdominal X-rays are taken, centered over the right upper quadrant.
 - A second series of X-rays may be taken 16-18 hours post-ingestion to assess gallbladder emptying after a fatty meal.
- Interpretation of Results:
 - A visualized, well-opacified gallbladder is indicative of a patent cystic duct and normal concentrating function.
 - Non-visualization of the gallbladder may suggest cholecystitis, cystic duct obstruction, or impaired liver function.[3]
 - Filling defects within the opacified gallbladder are indicative of gallstones.[2]

Protocol 2: Intravenous Cholecystography

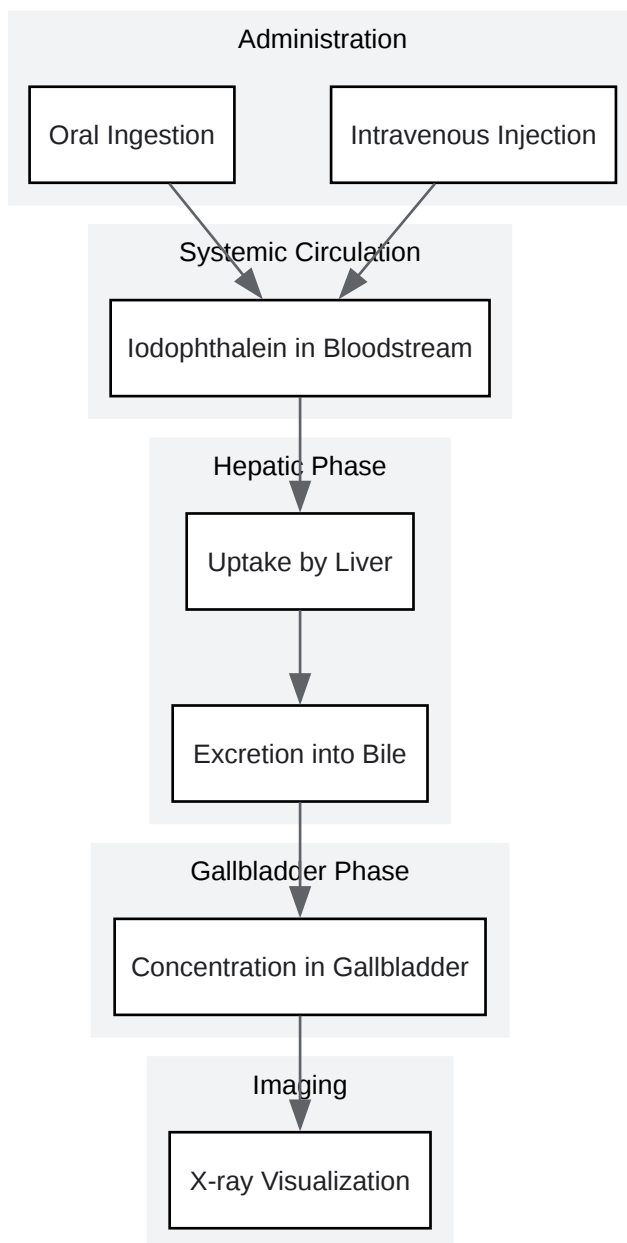
Note: This method was less common due to a higher incidence of adverse reactions.

- Patient Preparation:
 - The patient fasts for at least 4 hours prior to the procedure.
- Administration:
 - A solution of sodium tetraiodophenolphthalein (up to 4 grams) in distilled water is prepared.
 - The solution is administered intravenously at a very slow rate to minimize toxic effects.
- Imaging Procedure:

- X-ray images are typically taken at 4, 8, and 24 hours post-injection to visualize the gallbladder and biliary tree.

Visualizations

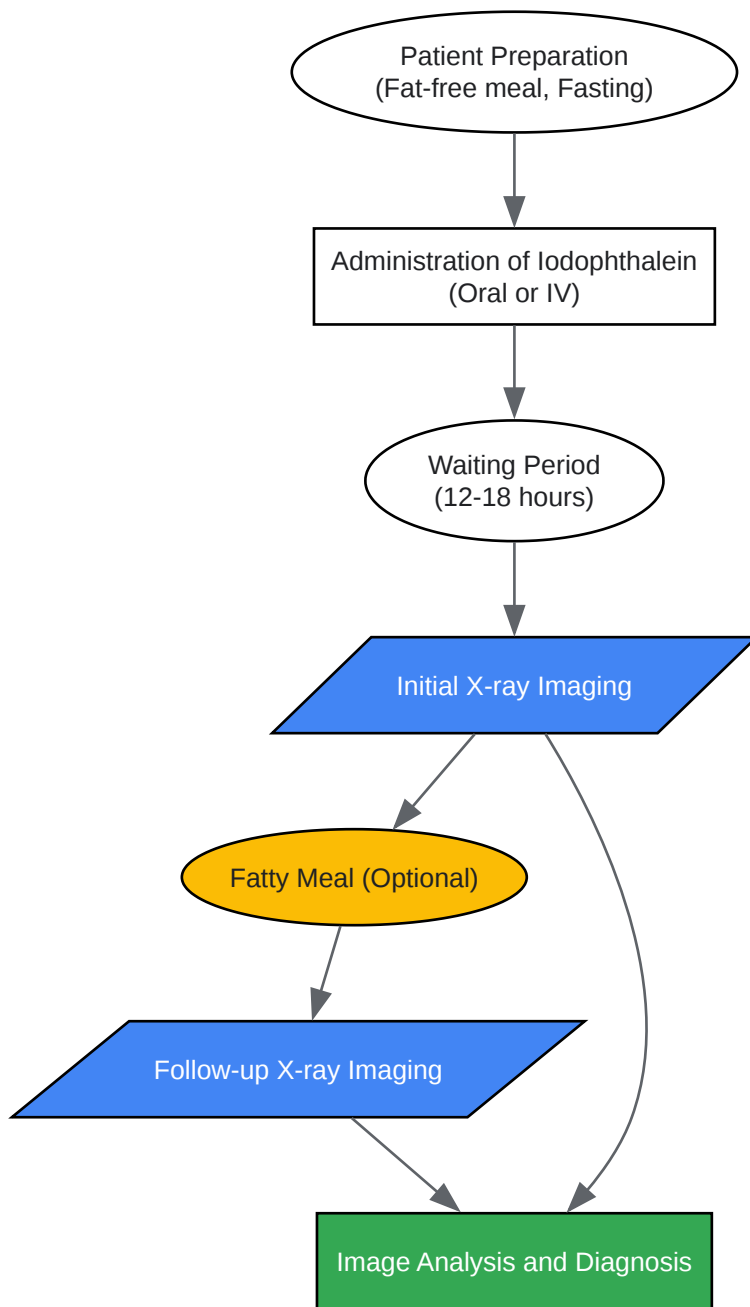
Physiological Workflow of Iodophthalein



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Caption: Physiological pathway of **iodophthalein** from administration to imaging.

Experimental Workflow for Cholecystography



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